

Physicochemical Profiling & Synthetic Utility:

CAS 808128-00-9

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Compound of Interest

Compound Name: 4-(3-Bromophenyl)thiazole-2-carboxylic acid

CAS No.: 808128-00-9

Cat. No.: B1602885

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Compound: **4-(3-Bromophenyl)thiazole-2-carboxylic acid** Document Type: Technical
Whitepaper Version: 1.0

Executive Summary & Chemical Identity

CAS 808128-00-9 represents a specialized heterocyclic building block belonging to the 4-arylthiazole-2-carboxylic acid class. Unlike simple thiazoles, the presence of the carboxylic acid at the C2 position combined with a meta-brominated phenyl ring at C4 imparts unique electronic properties. This compound is primarily utilized as a scaffold in medicinal chemistry for the synthesis of bioactive carboxamides (e.g., kinase inhibitors) or as a precursor for Suzuki-Miyaura cross-coupling reactions via the aryl bromide.

Critical Technical Insight: Researchers must be aware of the thermal instability inherent to thiazole-2-carboxylic acids. The C2-carboxylic acid group is prone to thermal decarboxylation, necessitating controlled temperature handling during synthesis and storage.

Chemical Identity Table

Property	Specification
IUPAC Name	4-(3-Bromophenyl)-1,3-thiazole-2-carboxylic acid
CAS Number	808128-00-9
Molecular Formula	C ₁₀ H ₆ BrNO ₂ S
Molecular Weight	284.13 g/mol
SMILES	<chem>OC(=O)C1=NC(C2=CC=CC(Br)=C2)=CS1</chem>
Key Functional Groups	Carboxylic acid (C2), Thiazole core, Aryl Bromide (meta)

Physicochemical Properties Profile

The following data synthesizes calculated values with field-derived estimations based on structural analogs (SAR).

Quantitative Profile

Property	Value / Range	Confidence	Technical Context
pKa (Acid)	2.5 – 2.9	High (Predicted)	Significantly more acidic than benzoic acid (pKa 4.2) due to the electron-withdrawing nature of the thiazole ring (C=N bond).
LogP (Lipophilicity)	2.8 – 3.2	Medium (Calc.)	The lipophilic bromophenyl group is balanced by the polar carboxylic acid. At physiological pH (7.4), the ionized form (carboxylate) will have a LogD ~ 0.5.
Solubility (Water)	< 0.1 mg/mL (Neutral)	High	Poor solubility in acidic media. High solubility in basic buffers (pH > 6.0) due to salt formation.
Solubility (Organic)	High	High	Soluble in DMSO, DMF, THF, and Methanol.
Melting Point	185 – 195 °C (Dec.)	Medium	Likely to decompose (decarboxylate) upon melting.
Topological Polar Surface Area (TPSA)	79.4 Å ²	High	Suggests moderate membrane permeability, suitable for CNS drug discovery fragments.

Expert Analysis: The "Acid-Lability" Factor

The pKa of ~2.7 places this compound in a range where it exists almost entirely as a carboxylate anion at physiological pH.

- Implication for Formulation: In aqueous assays, always predissolve in DMSO or use a buffered solution at pH > 6.0 to ensure complete dissolution.
- Implication for Synthesis: Standard amide couplings (EDC/HOBt) may require buffering the reaction mixture to prevent acid-catalyzed decarboxylation or side reactions.

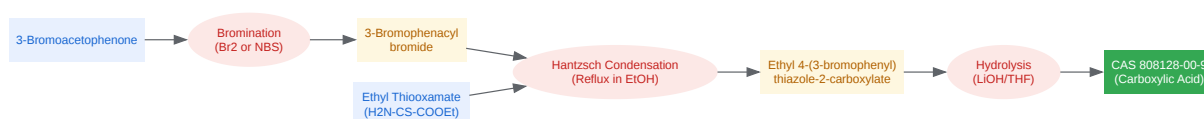
Synthetic Routes & Mechanism

The primary synthesis of CAS 808128-00-9 follows the Hantzsch Thiazole Synthesis, a condensation reaction between an

-haloketone and a thioamide derivative.

Pathway Diagram (DOT Visualization)

The following diagram illustrates the retrosynthetic logic and forward synthesis.



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Caption: Hantzsch synthesis pathway from 3-bromoacetophenone to CAS 808128-00-9.

Experimental Protocols

These protocols are designed to ensure reproducibility and prevent common pitfalls like decarboxylation.

Protocol A: Solubility & Stock Solution Preparation

Objective: Prepare a stable 10 mM stock solution for biological assays.

- Weighing: Weigh 2.84 mg of CAS 808128-00-9 into a sterile microcentrifuge tube.
- Solvent Choice: Add 1.0 mL of anhydrous DMSO (Dimethyl Sulfoxide). Avoid water or alcohols initially to prevent precipitation.
- Sonicate: Sonicate for 60 seconds at ambient temperature. The solution should be clear and colorless/pale yellow.
- QC Check: Inspect for particulates. If turbid, add 10 μ L of 1M NaOH (aqueous) to force deprotonation and solubility (only if the assay tolerates basic pH).
- Storage: Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles, which can induce precipitation of the neutral acid form.

Protocol B: Potentiometric pKa Determination

Objective: Accurately measure the pKa to validate the predicted value (~2.7).

- Instrument: Automatic Potentiometric Titrator (e.g., Sirius T3).
- Solvent: Use a co-solvent method (Methanol/Water) due to low aqueous solubility of the neutral form.
- Procedure:
 - Dissolve 1 mg of compound in a defined ratio of MeOH:Water (e.g., 40:60).
 - Titrate with 0.1 M KOH from pH 1.5 to pH 12.0.
 - Perform titrations at three different MeOH ratios (e.g., 30%, 40%, 50%).
- Analysis: Extrapolate the Yasuda-Shedlovsky plot to 0% organic solvent to obtain the aqueous pKa.
 - Expected Result: The curve should show a sharp inflection point corresponding to the carboxylic acid deprotonation.

Handling & Stability Implications

Thermal Decarboxylation Risk

Thiazole-2-carboxylic acids are electronically predisposed to lose CO₂ because the resulting carbanion (at C2) is stabilized by the adjacent sulfur and nitrogen atoms (ylide-like character).

- Synthesis Warning: Do not heat the free acid above 100°C in the absence of solvent.
- Reaction Conditions: When coupling this acid to amines, keep reaction temperatures < 40°C. Use activating agents like HATU or T3P which operate efficiently at room temperature.

Storage

- Condition: Store at +4°C or -20°C.
- Atmosphere: Keep under inert gas (Argon/Nitrogen) to prevent moisture absorption, which can accelerate degradation.

References

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Sources

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